

Octadecanoyl Isopropylidene Glycerol-d5 material safety data sheet (MSDS).

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Octadecanoyl Isopropylidene*

Glycerol-d5

Cat. No.: *B15561258*

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An In-depth Technical Guide to Octadecanoyl Isopropylidene Glycerol-d5

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **Octadecanoyl Isopropylidene Glycerol-d5**, a deuterated derivative of Octadecanoyl Isopropylidene Glycerol. Due to the limited availability of a specific Material Safety Data Sheet (MSDS) for the deuterated compound, this document compiles information from the non-deuterated analogue and related compounds to provide a thorough understanding of its properties, handling, and applications.

Section 1: Chemical and Physical Properties

Octadecanoyl Isopropylidene Glycerol-d5 is primarily utilized as an internal standard in quantitative analyses using techniques such as Nuclear Magnetic Resonance (NMR), Gas Chromatography-Mass Spectrometry (GC-MS), or Liquid Chromatography-Mass Spectrometry (LC-MS).^[1] Its deuteration provides a distinct mass spectrometric signature, allowing for accurate quantification of its non-deuterated counterpart.

Table 1: Chemical Identifiers and Properties of **Octadecanoyl Isopropylidene Glycerol-d5**

Property	Value	Source
IUPAC Name	(2,2-Dimethyl-1,3-dioxolan-4-yl)methyl stearate-d5	Clearsynth
Synonyms	(2,2-Dimethyl-1,3-dioxolan-4-yl)methyl stearate-D5	Clearsynth
CAS Number	32852-69-0 (Unlabelled)	Clearsynth
Molecular Formula	C ₂₄ H ₄₁ D ₅ O ₄	Clearsynth, MedchemExpress
Molecular Weight	403.65 g/mol	Clearsynth, MedchemExpress

Table 2: Physical Properties of Related Non-Deuterated Compounds

Property	Value	Compound	Source
Physical State	Oily Liquid	Isopropylidene Glycerol	ICSC
Appearance	Colorless	Isopropylidene Glycerol	ICSC
Boiling Point	188-189°C	Isopropylidene Glycerol	ICSC
Flash Point	80°C (closed cup)	Isopropylidene Glycerol	ICSC
Density	1.07 g/cm ³ (at 25°C)	(S)-(+)-1,2-O-isopropylideneglycerol	Sigma-Aldrich
Solubility in Water	Miscible	Isopropylidene Glycerol	ICSC

Section 2: Safety and Handling

While a specific MSDS for **Octadecanoyl Isopropylidene Glycerol-d5** is not readily available, the safety profile is expected to be similar to its non-deuterated counterpart and related

compounds. It should be handled in accordance with good industrial hygiene and safety practices.

Table 3: Hazard Information for Related Compounds

Hazard	Description	Compound	Source
GHS Classification	Combustible liquid (Category 4)	(S)-(+)-1,2-O-isopropylidene-glycerol	Sigma-Aldrich
Eye Irritation	The substance is irritating to the eyes.	Isopropylidene Glycerol	ICSC
Inhalation	The substance can be absorbed into the body by inhalation of its aerosol.	Isopropylidene Glycerol	ICSC
Fire Hazard	Combustible. Above 80°C, explosive vapor/air mixtures may be formed.	Isopropylidene Glycerol	ICSC
Reactivity	Reacts with strong oxidants.	Isopropylidene Glycerol	ICSC

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear safety glasses with side-shields or goggles.[\[2\]](#)
- Skin Protection: Wear protective gloves and clothing.[\[2\]](#)
- Respiratory Protection: Use in a well-ventilated area. If aerosol formation is likely, a NIOSH/MSHA approved respirator may be necessary.[\[2\]](#)

First Aid Measures:

- Eye Contact: Rinse immediately with plenty of water for at least 15 minutes.[\[2\]](#)

- Skin Contact: Wash off immediately with plenty of water and soap.[2]
- Ingestion: Rinse mouth and drink plenty of water. Do NOT induce vomiting.[2]
- Inhalation: Move to fresh air.

Section 3: Experimental Protocols and Applications

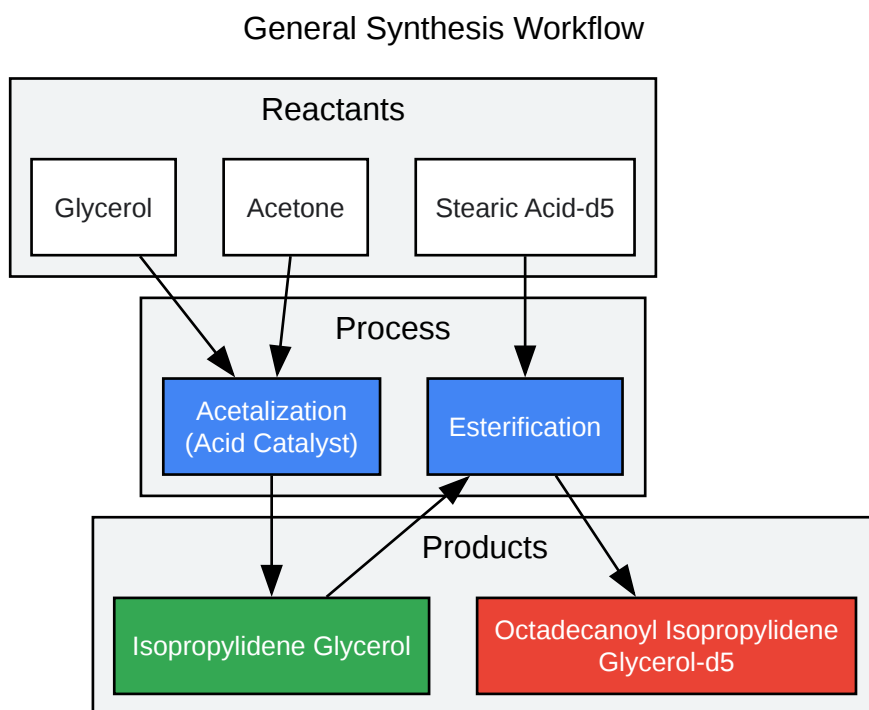
The primary application of **Octadecanoyl Isopropylidene Glycerol-d5** is as an internal standard for mass spectrometry-based quantification.

Generalized Protocol for Use as an Internal Standard in LC-MS/MS:

- Preparation of Stock Solution: Prepare a stock solution of **Octadecanoyl Isopropylidene Glycerol-d5** in a suitable organic solvent (e.g., methanol, acetonitrile) at a concentration of 1 mg/mL.
- Preparation of Working Solution: Dilute the stock solution to a working concentration (e.g., 1 µg/mL) with the appropriate solvent.
- Sample Preparation:
 - To a known volume or weight of the sample (e.g., plasma, tissue homogenate), add a precise volume of the internal standard working solution.
 - Perform the necessary sample extraction procedure (e.g., protein precipitation, liquid-liquid extraction, solid-phase extraction) to isolate the analyte and internal standard.
 - Evaporate the solvent and reconstitute the residue in the mobile phase.
- LC-MS/MS Analysis:
 - Inject the prepared sample into the LC-MS/MS system.
 - Develop a chromatographic method to separate the analyte from other matrix components.

- Optimize the mass spectrometer parameters for the detection of both the analyte and the deuterated internal standard.
- Quantification:
 - Generate a calibration curve by analyzing a series of calibration standards containing known concentrations of the non-deuterated analyte and a fixed concentration of the internal standard.
 - Calculate the ratio of the analyte peak area to the internal standard peak area for each standard and the unknown samples.
 - Determine the concentration of the analyte in the unknown samples by interpolating from the calibration curve.

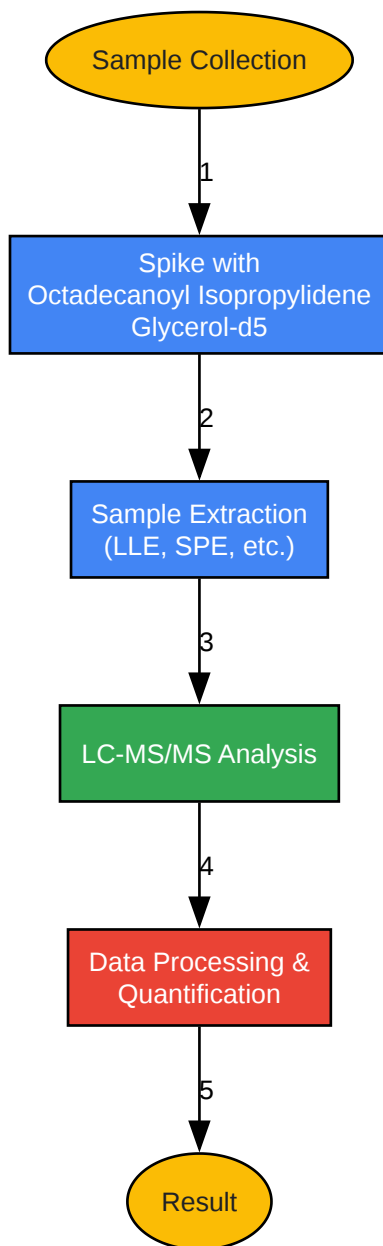
Section 4: Visualizations



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Caption: A generalized workflow for the synthesis of **Octadecanoyl Isopropylidene Glycerol-d5**.

LC-MS/MS Internal Standard Workflow



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Caption: Experimental workflow for using the compound as an internal standard in LC-MS/MS.

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- To cite this document: BenchChem. [Octadecanoyl Isopropylidene Glycerol-d5 material safety data sheet (MSDS).]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15561258#octadecanoyl-isopropylidene-glycerol-d5-material-safety-data-sheet-msds]

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